physicochemical properties of 2-Chlorothiazole-5-carbaldehyde

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Compound of Interest

Compound Name:	*2-Chlorothiazole-5-carbaldehyde*
CAS No.:	*95453-58-0*
Cat. No.:	*B1585635*

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Abstract

2-Chlorothiazole-5-carbaldehyde stands as a cornerstone heterocyclic building block in the field of medicinal chemistry. Its intrinsic reactivity and structural features make it a valuable precursor for the synthesis of a diverse array of pharmacologically active molecules. A comprehensive understanding of its physicochemical properties is not merely academic; it is a prerequisite for the rational design of synthetic routes, optimization of reaction conditions, and the prediction of its behavior in complex biological systems. This technical guide provides a detailed exploration of the core physicochemical characteristics of **2-Chlorothiazole-5-carbaldehyde**, substantiated by established experimental protocols and expert analysis, to aid researchers in harnessing its full potential in drug discovery and development.

Strategic Importance in Medicinal Chemistry

The thiazole motif is a well-established "privileged scaffold" in drug design, frequently appearing in the structures of numerous FDA-approved drugs. The specific substitution pattern of **2-Chlorothiazole-5-carbaldehyde**, featuring a chlorine atom at the 2-position and a carbaldehyde group at the 5-position, bestows upon it a unique and highly desirable reactivity

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profile. The potent electron-withdrawing nature of both substituents activates the molecule for a range of chemical transformations, most notably nucleophilic aromatic substitution at the C2 position and a variety of condensation and derivatization reactions at the aldehyde functionality. This dual reactivity allows for the systematic and efficient introduction of molecular diversity, a key strategy in the hit-to-lead and lead optimization phases of drug discovery.

Fundamental Physicochemical Properties

A granular understanding of the physicochemical properties of **2-Chlorothiazole-5-carbaldehyde** is fundamental to its practical application. These properties govern its handling, storage, solubility, and reactivity, thereby influencing every stage of its use from reaction setup to final product purification.

Molecular Identity and Structure

The unambiguous identification of a chemical entity begins with its molecular structure and associated identifiers.

Figure 1: Molecular Structure of **2-Chlorothiazole-5-carbaldehyde** A diagram illustrating the arrangement of atoms and bonds in the **2-Chlorothiazole-5-carbaldehyde** molecule.

Table 1: Chemical and Physical Data

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Property	Value	Reference(s)
Molecular Formula	C4H2ClNOS	
Molecular Weight	147.58 g/mol	
CAS Number	95453-58-0	
Appearance	Solid	
Melting Point	85-88 °C	[1]
Boiling Point (Predicted)	278.6±32.0 °C	[1]
Density (Predicted)	1.541±0.06 g/cm3	[1]
pKa (Predicted)	-0.94±0.10	[1]
InChI	1S/C4H2ClNOS/c5-4-6-1-3(2-7)8-4/h1-2H	
SMILES	[s]1c(ncc1C=O)Cl	

Solubility and Handling

The solubility profile of a compound is a critical determinant in the choice of reaction solvents and purification methods. **2-Chlorothiazole-5-carbaldehyde** is generally soluble in common organic solvents such as ethers.[2] It is important to handle this compound in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and safety goggles, to avoid contact with skin and eyes.[3] It should be stored in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials.[3]

- Objective: To determine suitable solvents for reaction and purification.
- Methodology:
  - Place approximately 10 mg of **2-Chlorothiazole-5-carbaldehyde** into a series of small test tubes.
  - To each tube, add 1 mL of a different solvent (e.g., water, ethanol, dichloromethane, ethyl acetate, hexane).

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- Agitate the tubes vigorously for 30 seconds.
- Visually inspect for dissolution.

- Expert Interpretation: The observed solubility will directly inform the selection of solvent systems for homogeneous reactions and for chromatographic purification techniques such as column chromatography.

Spectroscopic Characterization

Spectroscopic data provides an electronic and vibrational fingerprint of the molecule, serving as a primary tool for structure verification and purity assessment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR spectroscopy is invaluable for confirming the proton environment of the molecule.

Table 2: Predicted ^{1}H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~9.9	Singlet	1H	Aldehydic proton (-CHO)
~8.2	Singlet	1H	Thiazole ring proton

- Causality in Chemical Shifts: The significant downfield shift of the aldehydic proton is a classic hallmark of this functional group. The thiazole ring proton is also deshielded due to the electronegativity of the adjacent sulfur and nitrogen atoms, as well as the electron-withdrawing effect of the chlorine and aldehyde substituents. The observation of singlets for both protons is consistent with the absence of vicinal proton-proton coupling.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the presence of key functional groups.

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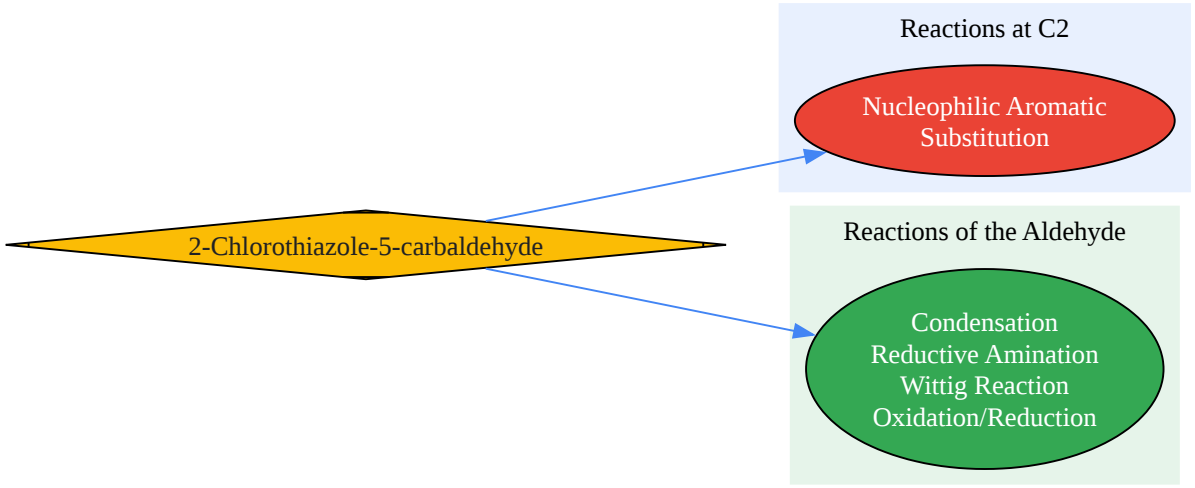
Table 3: Expected Key IR Absorption Frequencies

Wavenumber (cm^{-1})	Functional Group
~1680 - 1700	C=O stretch (aldehyde)
~1500 - 1600	C=N stretch (thiazole ring)
~700 - 800	C-Cl stretch

- Trustworthiness of Data: The strong, sharp absorption band in the carbonyl region is a highly reliable indicator of the aldehyde functionality. The precise frequency can provide subtle clues about conjugation within the molecule.

Reactivity Profile and Synthetic Utility

The synthetic utility of **2-Chlorothiazole-5-carbaldehyde** is dictated by its inherent reactivity, which can be logically dissected into two primary domains: reactions at the C2 position and transformations of the aldehyde group.



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Figure 2: Primary Reaction Pathways A flowchart illustrating the two main avenues of chemical reactivity for **2-Chlorothiazole-5-carbaldehyde**.

- Nucleophilic Aromatic Substitution (SNAr) at C2: The chlorine atom at the 2-position of the thiazole ring is activated towards displacement by a wide range of nucleophiles. This is a powerful strategy for introducing diverse side chains and building blocks, a common tactic in the generation of compound libraries for high-throughput screening.

- Chemistry of the Aldehyde Group: The carbaldehyde functionality is a versatile handle for a plethora of well-established organic transformations. These include, but are not limited to, reductive amination to introduce substituted amines, Wittig-type reactions to form alkenes, and oxidation to the corresponding carboxylic acid or reduction to the alcohol.

Safety and Handling

2-Chlorothiazole-5-carbaldehyde is classified as an irritant.[1] It may be harmful if swallowed and can cause skin and eye irritation.[4] It is essential to handle this chemical in a well-ventilated area, preferably a fume hood, and to use appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.[3] In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention if irritation persists.[4]

Conclusion

2-Chlorothiazole-5-carbaldehyde is a high-value, versatile building block in the arsenal of the medicinal chemist. Its well-defined physicochemical properties, coupled with a predictable and exploitable reactivity profile, make it an ideal starting material for the synthesis of complex molecular architectures. A thorough understanding of the data and principles outlined in this guide will empower researchers to effectively and safely utilize this compound in their drug discovery endeavors, ultimately accelerating the development of new therapeutic agents.

References

- 2-Chloro-1,3-thiazole-5-carbaldehyde | C4H2ClNOS | CID 1479765 - PubChem. (n.d.). Retrieved January 4, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- 4-Chlorothiazole-5-carboxaldehyde | CAS#:104146-17-0 | Chemsrc. (n.d.). Retrieved January 4, 2026, from [Link]
- 2-Thiophenecarboxaldehyde, 5-chloro- - the NIST WebBook. (n.d.). Retrieved January 4, 2026, from [Link]
- 2-CHLORO-1,3-THIAZOLE-5-CARBALDEHYDE Nine Chongqing Chemdad Co. (n.d.). Retrieved January 4, 2026, from [Link]
- 2-Chlorothiazole | C3H2ClNS | CID 76429 - PubChem - NIH. (n.d.). Retrieved January 4, 2026, from [Link]
- 2-Phenyl-1,3-thiazole-5-carbaldehyde | C10H7NOS | CID 2763706 - PubChem. (n.d.). Retrieved January 4, 2026, from [Link]
- Synthesis and biological activities of 2-amino-thiazole-5-carboxylic acid phenylamide derivatives - PubMed. (n.d.). Retrieved January 4, 2026, from [Link]
- Synthesis and Anticancer Activity of Novel Thiazole-5-Carboxamide Derivatives. (2015, October 16). Retrieved January 4, 2026, from [Link]
- An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities - NIH. (2021, March 7). Retrieved January 4, 2026, from [Link]
- 5-chlorothiazole-2-carbaldehyde (C4H2ClNOS) - PubChemLite. (n.d.). Retrieved January 4, 2026, from [Link]
- Benzothiazole, 5-chloro-2-methyl- - the NIST WebBook. (n.d.). Retrieved January 4, 2026, from [Link]

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Sources

- 1. 2-CHLORO-1,3-THIAZOLE-5-CARBALDEHYDE Nine Chongqing Chemdad Co. ，Ltd [chemdad.com]
- 2. 3034-52-4 CAS MSDS (2-Chlorothiazole) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [physicochemical properties of 2-Chlorothiazole-5-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585635/docs#physicochemical-properties-of-2-chlorothiazole-5-carbaldehyde]

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